

Spectroscopic data of 4-Fluorothiophene-2-carbaldehyde

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Compound of Interest

Compound Name: 4-Fluorothiophene-2-carbaldehyde

CAS No.: 32431-71-3

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An In-depth Technical Guide to the Spectroscopic Profile of **4-Fluorothiophene-2-carbaldehyde**

Abstract

4-Fluorothiophene-2-carbaldehyde is a heterocyclic aromatic compound of significant interest in medicinal chemistry and materials science. As a fluorinated building block, it offers unique electronic properties that can be leveraged in the design of novel pharmaceuticals and organic electronics. A thorough understanding of its structural and electronic characteristics is paramount for its effective application. This guide provides a comprehensive analysis of the key spectroscopic data for **4-Fluorothiophene-2-carbaldehyde**, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). We delve into the interpretation of these spectra, offering field-proven insights into the correlation between molecular structure and spectral features. Furthermore, this document outlines validated, step-by-step protocols for data acquisition, ensuring researchers can reliably characterize this compound.

Introduction: The Significance of Fluorinated Thiophenes

Thiophene and its derivatives are foundational scaffolds in numerous marketed drugs, including the anticoagulant Rivaroxaban and the anti-cancer agent Raltitrexed[1]. The introduction of a fluorine atom onto the thiophene ring, as in **4-Fluorothiophene-2-carbaldehyde**, imparts profound changes to the molecule's physicochemical properties. Fluorine's high electronegativity and relatively small size can modulate a compound's acidity, lipophilicity, metabolic stability, and binding interactions with biological targets. The aldehyde functional group further serves as a versatile chemical handle for a wide array of synthetic transformations, such as condensation reactions to form Schiff bases or Knoevenagel condensations to build more complex molecular architectures[2].

Therefore, precise and unambiguous characterization of this molecule is a critical first step in any research and development pipeline. This guide serves as an authoritative reference for that purpose.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure of **4-Fluorothiophene-2-carbaldehyde** in solution. The analysis involves ^1H , ^{13}C , and ^{19}F NMR to probe the different magnetically active nuclei within the molecule.

^1H NMR Spectroscopy: Probing the Proton Environment

The ^1H NMR spectrum provides information on the number, environment, and connectivity of protons. For **4-Fluorothiophene-2-carbaldehyde**, we expect three distinct signals: one for the aldehyde proton and two for the protons on the thiophene ring.

- **Aldehyde Proton (H-formyl):** This proton is highly deshielded due to the electronegativity of the adjacent oxygen atom and typically appears as a singlet far downfield, often around δ 9.8-10.0 ppm[2][3].
- **Thiophene Ring Protons (H3 and H5):** The fluorine atom at the C4 position and the aldehyde at the C2 position create distinct electronic environments for the remaining two protons on the ring.

- H5: This proton is adjacent to the sulfur atom and coupled to the fluorine at C4. It is expected to appear as a doublet due to coupling with the fluorine atom (J_{H5-F4}).
- H3: This proton is adjacent to the aldehyde group and is also coupled to the fluorine at C4. It will appear as a doublet due to this coupling (J_{H3-F4}).

Table 1: Predicted ^1H NMR Spectral Data (CDCl_3 , 400 MHz)

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
H-formyl	~9.85	s (singlet)	-	Deshielded proton of the aldehyde group.
H5	~7.80	d (doublet)	$^3J_{H5-F4} \approx 2\text{-}4\text{ Hz}$	Influenced by the electron-withdrawing aldehyde and coupled to fluorine.

| H3 | ~7.20 | d (doublet) | $^3J_{H3-F4} \approx 4\text{-}6\text{ Hz}$ | Influenced by the adjacent aldehyde and coupled to fluorine. |

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The ^{13}C NMR spectrum reveals the number of unique carbon environments and provides insight into their hybridization and electronic state. The presence of fluorine introduces characteristic carbon-fluorine coupling constants ($J_{\text{C-F}}$), which are invaluable for unambiguous signal assignment.

- Carbonyl Carbon (C=O): The aldehyde carbonyl carbon is significantly deshielded and appears at the downfield end of the spectrum, typically in the 180-190 ppm range^[4].
- Thiophene Ring Carbons:

- C4 (Carbon bearing Fluorine): This carbon will show a very large coupling constant with the directly attached fluorine ($^1J_{C4-F}$), typically >250 Hz. This large splitting is a definitive diagnostic feature.
- C2, C3, C5: These carbons will exhibit smaller couplings to the fluorine atom over two or three bonds ($^2J_{C-F}$, $^3J_{C-F}$), aiding in their assignment.

Table 2: Predicted ^{13}C NMR Spectral Data ($CDCl_3$, 101 MHz)

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity (due to C-F coupling)	Coupling Constant (J, Hz)	Rationale
C=O	~185	d (doublet)	$^3J_{C(O)-F4} \approx 3-5$ Hz	Typical aldehyde carbonyl chemical shift.
C4	~165	d (doublet)	$^1J_{C4-F} \approx 250-260$ Hz	Directly attached to fluorine, causing a large downfield shift and a very large coupling constant[5].
C2	~145	d (doublet)	$^3J_{C2-F4} \approx 2-4$ Hz	Carbon bearing the aldehyde group.
C5	~130	d (doublet)	$^2J_{C5-F4} \approx 20-25$ Hz	Carbon adjacent to both sulfur and the fluorinated carbon.

| C3 | ~120 | d (doublet) | $^2J_{C3-F4} \approx 8-12$ Hz | Carbon adjacent to both the aldehyde-bearing carbon and the fluorinated carbon. |

^{19}F NMR Spectroscopy: A Direct Window to Fluorine

^{19}F NMR is highly sensitive and provides a direct method to confirm the presence and environment of fluorine atoms. With a wide chemical shift range, it is an excellent tool for structural verification[6][7]. For **4-Fluorothiophene-2-carbaldehyde**, a single signal is expected. The chemical shift provides information about the electronic environment, and the multiplicity reveals couplings to nearby protons.

Table 3: Predicted ^{19}F NMR Spectral Data (CDCl_3)

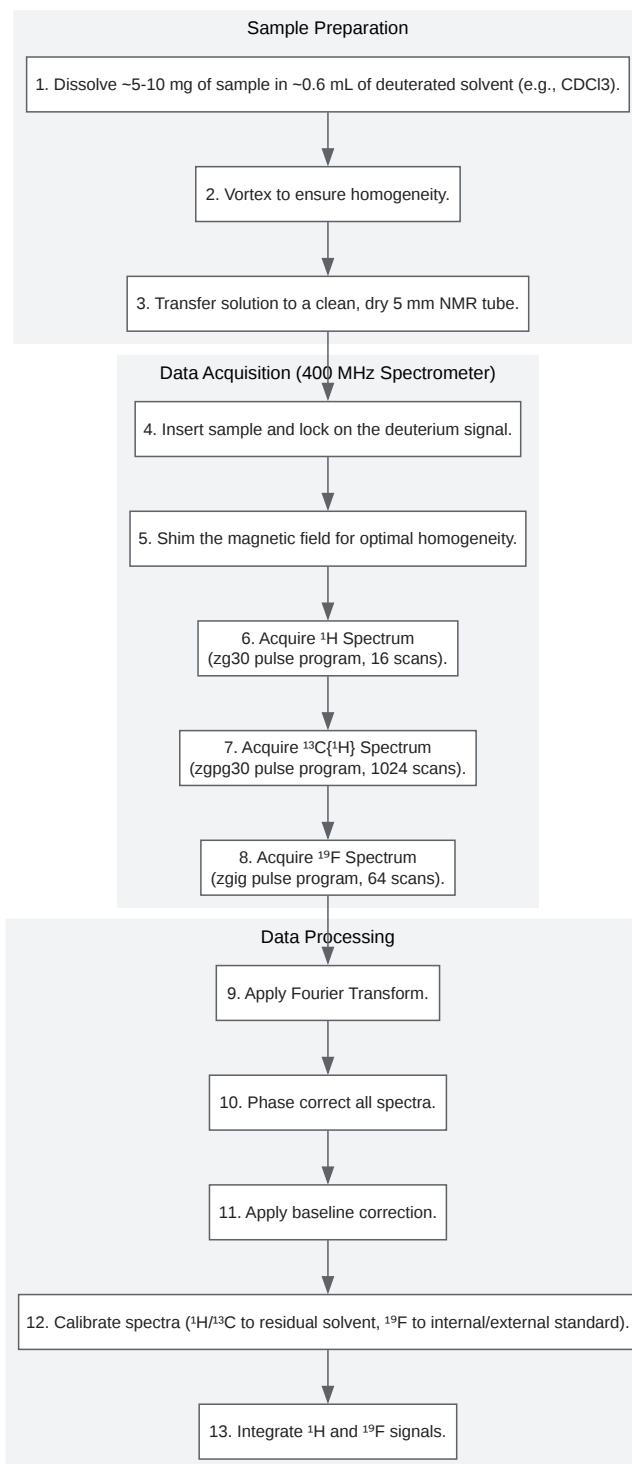
Nucleus Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)	Rationale
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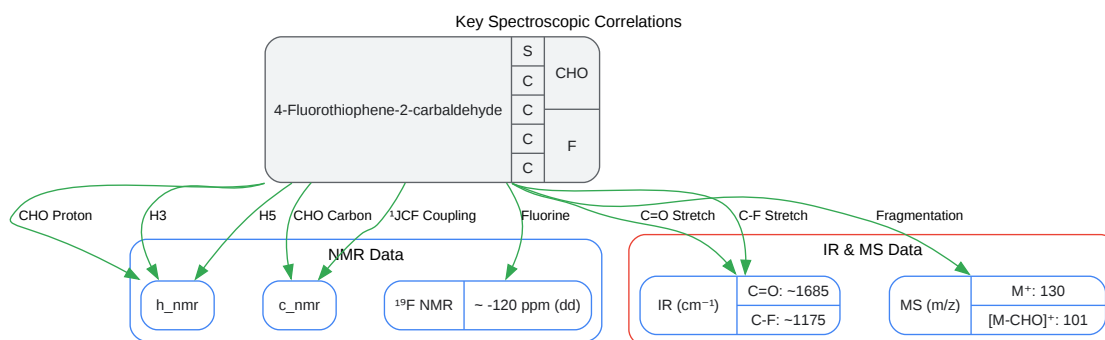
| F4 | -110 to -130 | dd (doublet of doublets) | $^3\text{JF4-H3} \approx 4\text{-}6\text{ Hz}$, $^3\text{JF4-H5} \approx 2\text{-}4\text{ Hz}$ | Typical range for fluorine on an electron-deficient aromatic ring. Coupled to both H3 and H5. |

Experimental Workflow for NMR Data Acquisition

A robust and reproducible workflow is essential for acquiring high-quality spectroscopic data.

Workflow: NMR Spectroscopic Analysis





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Caption: Correlation map of molecular structure to key spectral data.

Conclusion

The spectroscopic characterization of **4-Fluorothiophene-2-carbaldehyde** is straightforward when a multi-technique approach is employed. ^1H , ^{13}C , and ^{19}F NMR collectively provide an unambiguous assignment of the molecular structure, with characteristic chemical shifts and coupling patterns serving as definitive fingerprints. IR spectroscopy rapidly confirms the presence of key aldehyde and C-F functional groups, while mass spectrometry validates the molecular weight and elemental composition. The data and protocols presented in this guide offer a comprehensive and self-validating framework for researchers, ensuring the confident identification and quality control of this valuable synthetic building block.

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